

Synthesis Protocol for Neopentylzinc Bromide in THF

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Compound Focus: NEOPENTYLZINCBROMIDE

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The following procedure is adapted from a US patent, which describes a method for preparing organozinc halides using catalytic additives to facilitate the reaction between zinc and alkyl halides [1] [2].

Table 1: Reaction Setup and Reagents

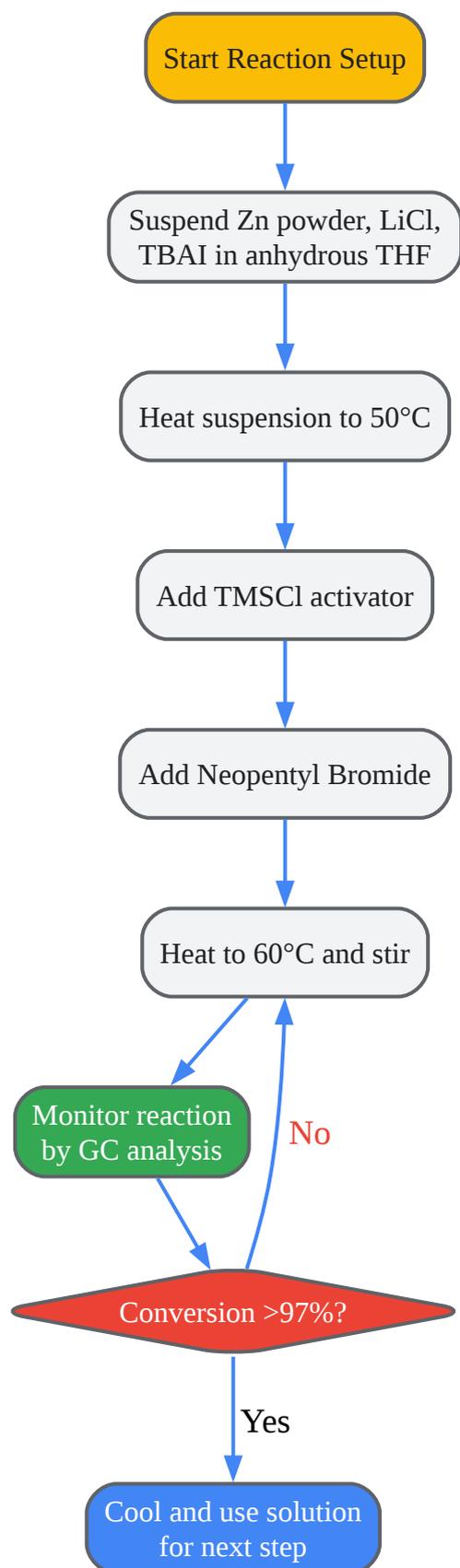
Component	Quantity	Molar Equivalents (eq.)	Notes
Zinc metal powder	4.90 g	1.5 eq.	~100 mesh [3]
Lithium chloride (LiCl)	2.11 g	1 eq.	Dried prior to use
Tetrabutylammonium iodide (TBAI)	5.54 g	0.3 eq.	Catalytic amount
Tetrahydrofuran (THF)	40 mL	Solvent	Anhydrous
Chlorotrimethylsilane (TMSCl)	0.27 g	0.05 eq.	Activator
Neopentyl bromide	7.55 g	1.0 eq.	Starting material [4]

Step-by-Step Procedure:

- Setup:** In a suitable reaction flask, suspend the zinc powder, lithium chloride, and tetrabutylammonium iodide in anhydrous THF [1].
- Activation:** Heat the suspension to **50 °C**. Then, add chlorotrimethylsilane (TMSCl) and mix [1].

- **Reaction:** Five minutes after adding TMSCl, add neopentyl bromide to the reaction mixture in one portion [1].
- **Heating and Monitoring:** Heat the reaction mixture to **60 °C** and maintain this temperature with stirring. The reaction is slow; monitor the conversion by GC analysis. The patent example reports:
 - **~65% completion** after **18 hours** [1].
 - **~97% completion** after **64 hours** [1].
- **Completion:** After the reaction is complete, allow the mixture to cool. The resulting **neopentylzinc bromide** solution in THF can be used directly in subsequent reactions, such as Negishi cross-coupling [1].

The workflow below summarizes the synthesis protocol.



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Safety and Handling Notes

- **Commercial Solution Specifications:** Commercially available neopentylzinc bromide is typically offered as a **0.50 M solution in THF** and should be stored in a **refrigerator** [5] [6].
- **Reactivity and Safety:** Organozinc reagents are generally **pyrophoric** (ignite in air) and **moisture-sensitive**. All procedures must be conducted under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk-line or glovebox techniques [3].
- **Shipping Classification:** These solutions are classified as **Dangerous Goods** (UN 2924, Class 3/8, PG II), so additional shipping charges and strict handling protocols apply [6].

Application in Negishi Cross-Coupling

Organozinc reagents like neopentylzinc bromide are primarily used in **Negishi cross-coupling** to form new carbon-carbon bonds [7]. A general procedure involves:

- **Catalyst Preparation:** A catalyst system is formed by mixing a palladium or nickel source (e.g., $\text{NiCl}_2\text{glyme}$) with a ligand (e.g., (R) - (i-Pr) - Pybox) in a solvent mixture like DMI/THF [3].
- **Transmetalation:** The organozinc reagent solution is added to the catalyst mixture containing an organic electrophile (e.g., an α -bromo amide) [3].
- **Reaction and Work-up:** The mixture is stirred at room temperature until completion, then quenched with a solvent like ethanol. The product is isolated through standard work-up procedures, including dilution, washing, drying, and purification by column chromatography [3].

Commercial Availability

For researchers who prefer to purchase the reagent, the following suppliers offer neopentylzinc bromide in THF solution. The prices are for reference and may vary.

Table 2: Commercial Sources of Neopentylzinc Bromide (0.50 M in THF)

Supplier	Catalog Number	Package Size	Price (USD)
Synthonix Corporation [6]	N73286	50 mL	\$291.00
Synthonix Corporation [6]	N73286	100 mL	\$412.00

Supplier	Catalog Number	Package Size	Price (USD)
American Custom Chemicals [8]	ING0006156	50 mL	\$2,587.20

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References

1. NEOPENTYLZINC BROMIDE synthesis [chemicalbook.com]
2. Process for the preparation of organozinc halides [patents.google.com]
3. Organic Syntheses Procedure [orgsyn.org]
4. Neopentyl bromide , 98%, Thermo Scientific Chemicals:Chemicals... [fishersci.co.uk]
5. Neopentylzinc bromide, 0.50 M in THF | 676137-12-5 [sigmaaldrich.com]
6. Neopentylzinc bromide, 0.50 M in THF - [N73286] [synthonix.com]
7. Buy Neopentylzinc bromide (EVT-425193) | 676137-12-5 [evitachem.com]
8. NEOPENTYLZINC BROMIDE | 676137-12-5 [chemicalbook.com]

To cite this document: Smolecule. [Synthesis Protocol for Neopentylzinc Bromide in THF]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8737728#neopentylzinc-bromide-thf-solution-preparation>]

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